

Preclinical Research on (24S)-MC 976: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (24S)-MC 976

Cat. No.: B602405

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

(24S)-MC 976 is identified as a synthetic derivative of Vitamin D3. Despite its availability for research purposes, a comprehensive review of publicly accessible scientific literature reveals a significant scarcity of in-depth preclinical research data for this specific compound. This technical guide aims to summarize the available information and highlight the current knowledge gaps regarding the preclinical profile of **(24S)-MC 976**.

Chemical Identity

Property	Value
Compound Name	(24S)-MC 976
Synonyms	(24S)-MC-976, (24S)-MC976
Molecular Formula	C27H42O3
Molecular Weight	414.62 g/mol
CAS Number	112849-14-6
Class	Vitamin D3 Derivative

Summary of Preclinical Data

Efforts to collate quantitative preclinical data, including in vitro and in vivo studies, on **(24S)-MC 976** have yielded limited specific results. The majority of scientific literature and commercial supplier information categorize it as a Vitamin D3 analog intended for research use only.

A notable but singular reference in the context of its metabolism is a 1990 study by Strugnelli S, et al., published in Biochemical Pharmacology. This study focused on the metabolism of a related cyclopropane ring-containing analog of 1 α -hydroxyvitamin D3. Within this research, **(24S)-MC 976** was utilized in the context of identifying 24-oxidized metabolites.^[1] However, the paper does not provide pharmacological data, such as efficacy, potency (e.g., IC50, EC50), or detailed mechanism of action for **(24S)-MC 976** itself.

At present, there is no publicly available data to populate tables on:

- In vitro pharmacology (e.g., receptor binding affinities, enzyme inhibition)
- In vivo efficacy in animal models
- Pharmacokinetic properties (ADME)
- Toxicology profiles

Experimental Protocols

Detailed experimental protocols specifically designed for the preclinical evaluation of **(24S)-MC 976** are not available in the public domain. General methodologies for assessing Vitamin D analogs can be inferred from broader research in the field, but their specific application to **(24S)-MC 976** has not been documented.

Signaling Pathways

The signaling pathways modulated by **(24S)-MC 976** have not been elucidated in published literature. As a Vitamin D3 derivative, it is hypothesized to interact with the Vitamin D Receptor (VDR), a nuclear receptor that regulates gene transcription. However, without specific studies, any depiction of its signaling pathway would be purely speculative.

Conclusion

The preclinical profile of **(24S)-MC 976** remains largely uncharacterized in publicly accessible scientific literature. While its identity as a Vitamin D3 derivative is established, there is a significant lack of data regarding its biological activity, mechanism of action, and potential therapeutic applications. Researchers and drug development professionals interested in this compound would need to conduct foundational in vitro and in vivo studies to establish its preclinical characteristics. The information gap presents an opportunity for novel research to define the pharmacological profile of this synthetic Vitamin D3 analog.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Metabolism of a cyclopropane-ring-containing analog of 1 alpha-hydroxyvitamin D3 in a hepatocyte cell model. Identification of 24-oxidized metabolites - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Preclinical Research on (24S)-MC 976: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b602405#preclinical-research-on-24s-mc-976]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com